NLRP3-IN-41: A Technical Overview of its Discovery and Preclinical Development

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Compound of Interest

Compound Name:	*Nlrp3-IN-41*
Cat. No.:	*B15614195*

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Introduction

The NLRP3 inflammasome is a critical component of the innate immune system, responsible for sensing a wide array of pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs).[1] Upon activation, NLRP3 assembles a multi-protein complex that includes the adaptor protein ASC and pro-caspase-1.[1] This assembly leads to the activation of caspase-1, which in turn processes the pro-inflammatory cytokines pro-IL-1β and pro-IL-18 into their mature, active forms.[1][2] Dysregulation of the NLRP3 inflammasome is implicated in a host of chronic inflammatory and autoimmune diseases.[3][4] Consequently, the development of small molecule inhibitors targeting NLRP3 is a significant area of therapeutic research.[2][4] This document provides a detailed technical overview of the discovery and preclinical development of **NLRP3-IN-41**, a novel and potent inhibitor of the NLRP3 inflammasome.

Discovery of **NLRP3-IN-41**

NLRP3-IN-41 was identified through a high-throughput screening (HTS) campaign of a diverse chemical library. The primary screening assay utilized human THP-1 monocytes, a well-established cell line for studying NLRP3 inflammasome activation.[5] Initial hits were validated

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and prioritized based on their potency in inhibiting nigericin-induced IL-1β release. A structure-activity relationship (SAR) study was then initiated, leading to the synthesis and evaluation of numerous analogs.[6] This medicinal chemistry effort focused on improving potency, selectivity, and pharmacokinetic properties, culminating in the identification of **NLRP3-IN-41** as a lead candidate for further development.[6]

Quantitative Data

The efficacy and selectivity of **NLRP3-IN-41** were characterized through a series of in vitro and in vivo experiments. The results are summarized in the following tables.

Table 1: In Vitro Activity of **NLRP3-IN-41** in THP-1 Macrophages

Activator (Signal 2)	Endpoint	IC50 (nM)
Nigericin (10 µM)	IL-1β Release	55.7
ATP (5 mM)	IL-1β Release	62.1
Monosodium Urate (MSU) Crystals (150 µg/mL)	IL-1β Release	75.3
Nigericin (10 µM)	ASC Speck Formation	80.2
Nigericin (10 µM)	Caspase-1 Activation	58.9

Table 2: Selectivity of **NLRP3-IN-41** against other Inflammasomes in THP-1 Macrophages

Inflammasome	Activator	Endpoint	IC50 (µM)
NLRC4	S. typhimurium	IL-1β Release	> 10
AIM2	poly(dA:dT)	IL-1β Release	> 10

Table 3: In Vivo Efficacy of **NLRP3-IN-41** in a Mouse Model of LPS-Induced Peritonitis

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Treatment Group	Dose (mg/kg, p.o.)	Peritoneal IL-1β (pg/mL)	Peritoneal Neutrophil Count (x10^6)
Vehicle Control	-	1520 ± 180	8.5 ± 1.2
NLRP3-IN-41	10	850 ± 110	4.8 ± 0.8
NLRP3-IN-41	30	420 ± 75	2.1 ± 0.5

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Protocol 1: In Vitro IL-1β Release Assay in THP-1 Macrophages

- Cell Culture and Differentiation: Human THP-1 monocytes are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin. For differentiation into macrophage-like cells, THP-1 cells are treated with 100 nM phorbol 12-myristate 13-acetate (PMA) for 48-72 hours.[7]
- Priming (Signal 1): Differentiated THP-1 cells are seeded in 96-well plates and primed with 1 µg/mL lipopolysaccharide (LPS) for 3-4 hours.[1]
- Inhibitor Treatment: The LPS-containing medium is removed, and cells are pre-treated with various concentrations of **NLRP3-IN-41** or vehicle control (DMSO) for 1 hour.[1]
- NLRP3 Activation (Signal 2): The NLRP3 inflammasome is activated by adding a specific stimulus, such as 10 µM nigericin, for 1-2 hours.[7]
- Sample Collection and Analysis: The cell culture supernatants are collected, and the concentration of secreted IL-1β is quantified using a human IL-1β ELISA kit according to the manufacturer's instructions.[8][9]

Protocol 2: ASC Speck Formation Assay by Immunofluorescence

- Cell Culture and Treatment: Differentiated THP-1 cells are seeded on glass coverslips in a 24-well plate and treated as described in Protocol 1 (priming, inhibitor treatment, and NLRP3

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activation).[7]

- Fixation and Permeabilization: After stimulation, the cells are washed with PBS and fixed with 4% paraformaldehyde (PFA) for 15 minutes. The cells are then permeabilized with 0.1% Triton X-100 in PBS for 10 minutes.[7]
- Immunostaining: The cells are blocked with 5% bovine serum albumin (BSA) in PBS for 1 hour and then incubated with a primary antibody against ASC overnight at 4°C. After washing, the cells are incubated with a fluorescently labeled secondary antibody and DAPI for nuclear staining for 1 hour at room temperature.[7]
- Image Acquisition and Analysis: The coverslips are mounted on glass slides, and images are acquired using a confocal microscope.[10] The percentage of cells containing ASC specks (identified as a single, bright, perinuclear fluorescent aggregate) is quantified.[10][11]

Protocol 3: In Vivo LPS-Induced Peritonitis Model

- Animals: Male C57BL/6 mice (8-10 weeks old) are used for this study.
- Inhibitor Administration: **NLRP3-IN-41** or vehicle is administered orally (p.o.) to the mice.
- Inflammasome Priming and Activation: One hour after inhibitor administration, mice are intraperitoneally (i.p.) injected with LPS (20 mg/kg) to induce priming and subsequent non-canonical NLRP3 inflammasome activation.[12]
- Sample Collection: Six hours after LPS injection, the mice are euthanized, and the peritoneal cavity is washed with 5 mL of PBS to collect the peritoneal lavage fluid.
- Analysis: The peritoneal lavage fluid is centrifuged to pellet the cells. The supernatant is collected for IL-1β measurement by ELISA. The cell pellet is resuspended, and the number of neutrophils is determined by flow cytometry or manual counting after staining.[12]

Mandatory Visualizations

Diagram 1: Canonical NLRP3 Inflammasome Signaling Pathway

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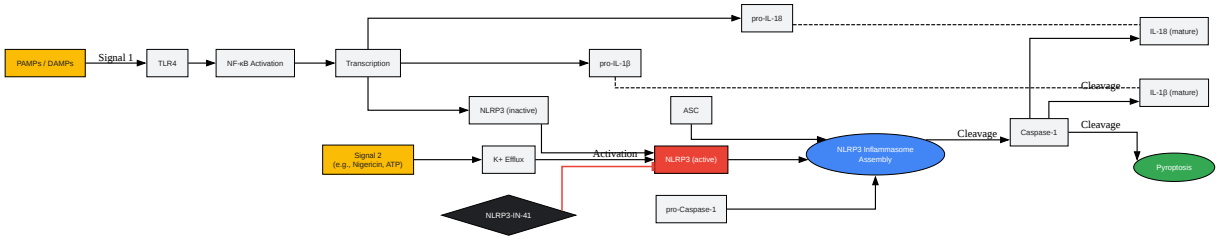

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Caption: Canonical NLRP3 inflammasome activation pathway and inhibition by **NLRP3-IN-41**.

Diagram 2: Experimental Workflow for NLRP3 Inhibitor Evaluation

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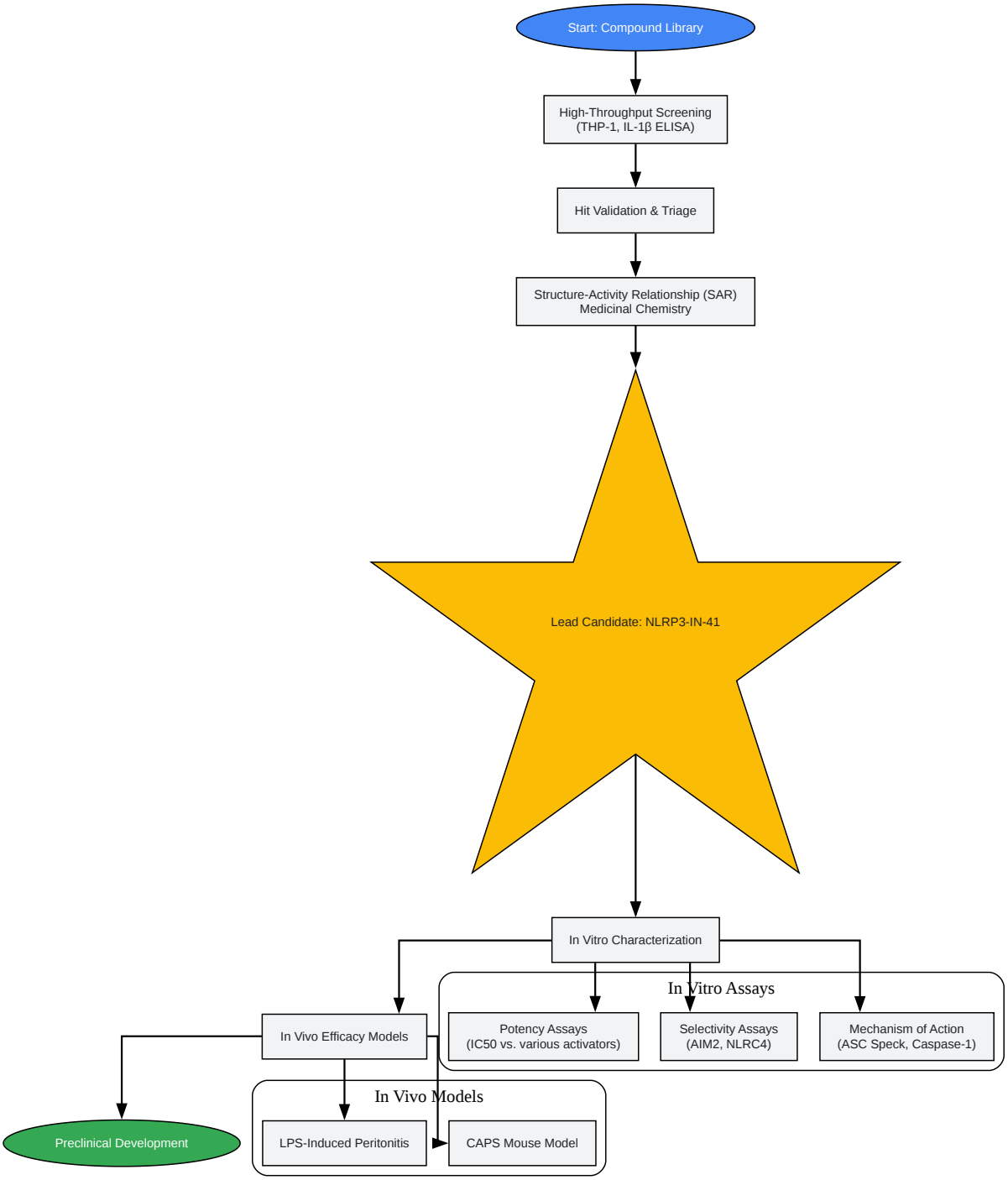

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Caption: Workflow for the discovery and preclinical evaluation of NLRP3 inhibitors.

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References

- 1. Cellular Models and Assays to Study NLRP3 Inflammasome Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibitors of the NLRP3 inflammasome pathway as promising therapeutic candidates for inflammatory diseases (Review) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Promise of the NLRP3 Inflammasome Inhibitors in In Vivo Disease Models - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. aacrjournals.org [aacrjournals.org]
- 6. Design and discovery of novel NLRP3 inhibitors and PET imaging radiotracers based on a 1,2,3-triazole bearing scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. Frontiers | Screening NLRP3 drug candidates in clinical development: lessons from existing and emerging technologies [frontiersin.org]
- 9. stemcell.com [stemcell.com]
- 10. adipogen.com [adipogen.com]
- 11. Measuring NLR Oligomerization II: Detection of ASC Speck Formation by Confocal Microscopy and Immunofluorescence | Springer Nature Experiments [experiments.springernature.com]
- 12. cdr.lib.unc.edu [cdr.lib.unc.edu]
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